

Application Notes: De Novo Biosynthesis of Catharanthine in *Saccharomyces cerevisiae*

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Compound of Interest

Compound Name: *Catharanthine tartrate*

Cat. No.: B15577689

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Introduction Catharanthine is a crucial precursor for the synthesis of potent anti-cancer drugs vinblastine and vincristine.[1][2] Traditionally sourced from the Madagascar periwinkle (*Catharanthus roseus*), its low abundance in the plant makes production unreliable and costly. [3][4] Metabolic engineering of *Saccharomyces cerevisiae* (yeast) offers a promising alternative for a stable and scalable supply of catharanthine. By introducing the complex, multi-step plant biosynthetic pathway into yeast, researchers can create microbial cell factories for de novo production.[3][5] This document provides detailed protocols and data derived from successful engineering efforts to produce catharanthine in yeast.

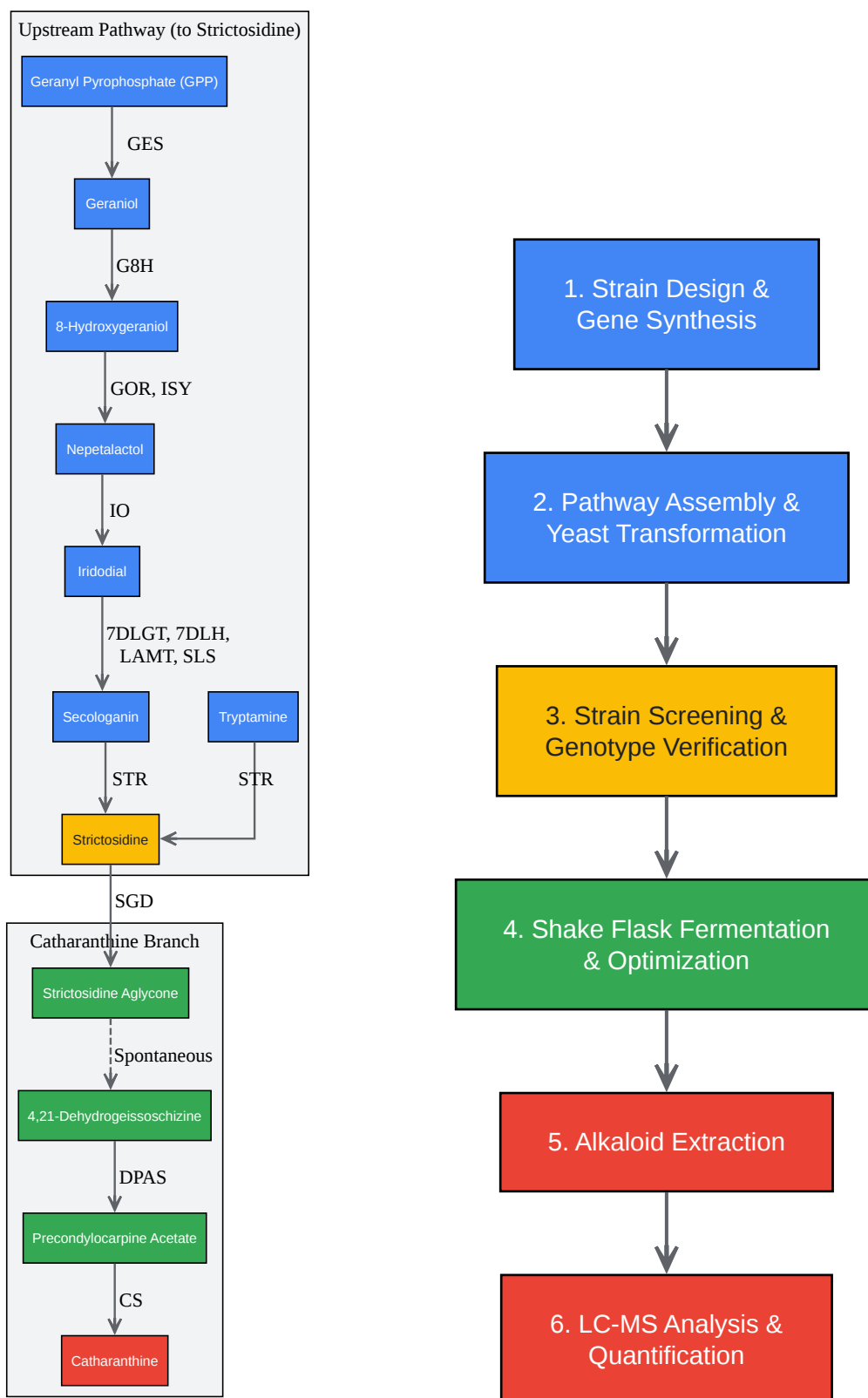
Quantitative Data Summary

Metabolic engineering strategies have significantly improved catharanthine titers in *S. cerevisiae*. Key optimizations include balancing pathway enzyme expression and overcoming rate-limiting steps. The data below summarizes the production improvements achieved through targeted genetic modifications in shake flask fermentations.

Strain ID / Modification	Description	Catharanthine Titer (µg/L)	Reference
CAT1	Initial catharanthine pathway reconstruction	225.3	[2]
CAT2	Additional copy of Geraniol Synthase (GS)	527.1	[2] [6]
CAT3	Additional copy of DPAS	488.5	[6]

Catharanthine Biosynthetic Pathway in Engineered Yeast

The de novo synthesis of catharanthine in yeast requires the heterologous expression of a complex pathway originating from geranyl pyrophosphate (GPP), an intermediate of the native yeast mevalonate pathway.[\[6\]](#) The pathway involves over a dozen enzymes from *C. roseus* to convert GPP into the central precursor strictosidine, which is then directed towards catharanthine.[\[7\]](#)[\[8\]](#)



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